

Propyne-d4: A Technical Overview of its Properties and Applications

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Compound of Interest

Compound Name: Propyne-d4

Cat. No.: B1606906

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This technical guide provides an in-depth overview of the chemical properties of **propyne-d4**, a deuterated isotopologue of propyne. The information is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds.

Core Properties of Propyne-d4

Propyne-d4, also known as 1,3,3,3-tetradeuterioprop-1-yne, is a form of propyne where four hydrogen atoms have been replaced by deuterium atoms. This isotopic substitution makes it a valuable tool in various scientific applications, primarily as an internal standard in mass spectrometry-based quantitative analysis and for elucidating reaction mechanisms.

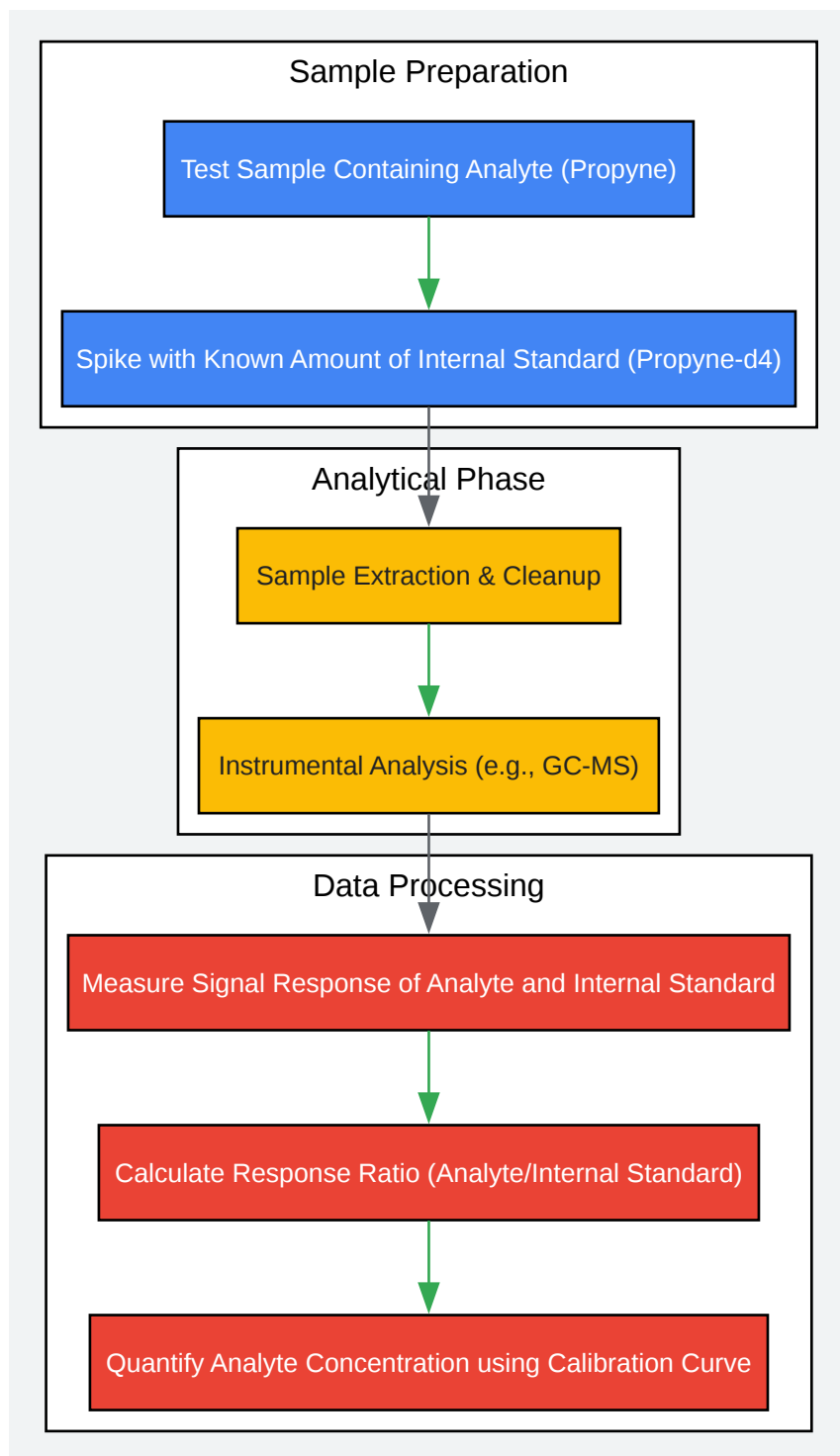
Quantitative Data Summary

The key quantitative properties of **propyne-d4** are summarized in the table below. The molecular weight can vary slightly depending on the calculation method and the specific isotopic abundances of the constituent elements.

Property	Value	Source
CAS Registry Number	6111-63-3	[1] [2] [3]
Molecular Formula	C3D4	[3] [4]
Molecular Weight	44.09 g/mol	[1] [4]
44.088507 g/mol	[2]	
44.0885 g/mol	[3]	

Conceptual Experimental Workflow: Propyne-d4 as an Internal Standard

While specific experimental protocols for **propyne-d4** are application-dependent, a common use is as an internal standard for the quantification of the non-deuterated propyne or a structurally similar analyte in a complex matrix. The following workflow diagram illustrates this process.



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References

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